

Cyclohexanone CAS number and molecular structure.

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Compound of Interest

Compound Name: Cyclohexanone

Cat. No.: B045756

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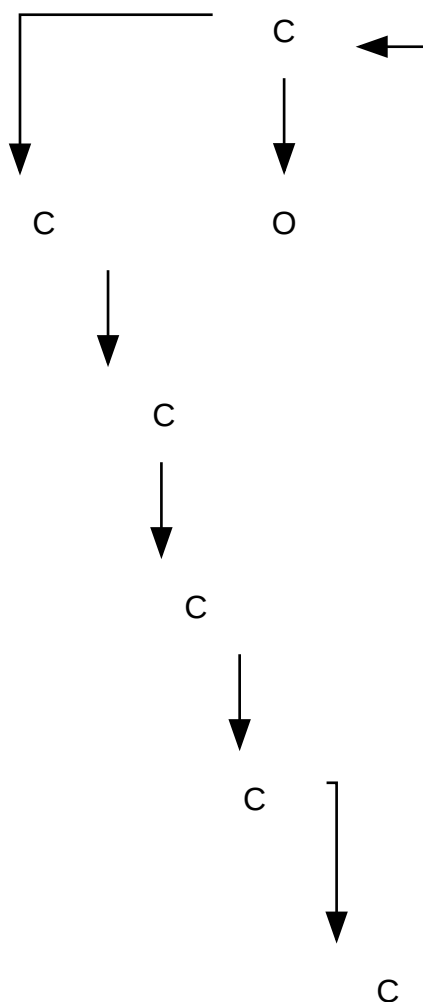
An In-depth Technical Guide to **Cyclohexanone**

Abstract

Cyclohexanone (CAS No: 108-94-1) is a six-carbon cyclic ketone that serves as a critical intermediate in the chemical industry and a versatile solvent.^{[1][2]} This colorless, oily liquid, with an odor reminiscent of peppermint or acetone, is a foundational precursor for the synthesis of nylons and finds extensive application in the pharmaceutical, coatings, and adhesives industries.^{[3][4][5]} This guide provides a comprehensive overview of its molecular structure, physicochemical properties, primary synthesis methodologies, key chemical reactions, and safety protocols, tailored for professionals in research, development, and chemical manufacturing.

Molecular Structure and Identification

Cyclohexanone's structure consists of a six-carbon aliphatic ring with a single ketone functional group.^{[4][6]} The molecule's formal chemical name is cyclohexan-1-one.



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Caption: Molecular Structure of **Cyclohexanone**.

Table 1: Chemical Identifiers for **Cyclohexanone**

Identifier	Value	Reference
CAS Number	108-94-1	[1][2][7][8][9]
Molecular Formula	C ₆ H ₁₀ O	[2][3][4][7]
Molecular Weight	98.14 g/mol	[7][9]
IUPAC Name	Cyclohexanone	
Synonyms	Pimelic ketone, Sextone, Anone, Ketohexamethylene	[1][2][4][5]
InChI Key	JHIVVAPYMSGYDF-UHFFFAOYSA-N	[8]
SMILES	O=C1CCCCC1	[8]
EINECS Number	203-631-1	[8][9]

Physicochemical Properties

Cyclohexanone is a liquid at standard temperature and pressure. It is slightly soluble in water but miscible with most common organic solvents.[2][6] Over time, samples may develop a pale yellow color.[4][6]

Table 2: Physical and Chemical Properties of **Cyclohexanone**

Property	Value	Reference
Appearance	Colorless to pale yellow oily liquid	[2][4]
Odor	Peppermint and acetone-like	[4][5][9]
Density	0.9478 g/mL at 25 °C	[4][9]
Melting Point	-47 °C	[1][8][9]
Boiling Point	155.6 °C	[1][3][4][8][9]
Flash Point	44 °C (111 °F)	[2][6]
Autoignition Temp.	420 °C (788 °F)	[6]
Vapor Pressure	3.4 mmHg at 20 °C	[9]
Vapor Density	3.4 (vs air)	[9]
Water Solubility	8.6 g/100 mL at 20 °C	[4]
Refractive Index	n _{20/D} 1.450	[9]
Explosive Limits	1.1–9.4%	[6]

Synthesis of Cyclohexanone

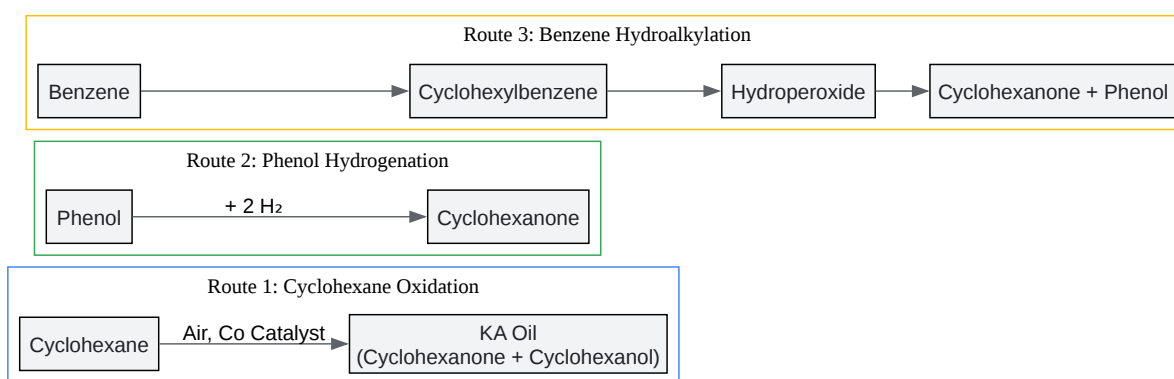
Cyclohexanone is produced on a massive scale industrially, and it can also be readily synthesized in a laboratory setting.

Industrial Production Methods

The primary industrial routes to **cyclohexanone** are:

- **Oxidation of Cyclohexane:** This is the most dominant method, involving the air oxidation of cyclohexane using cobalt catalysts. This process co-produces cyclohexanol, and the resulting mixture is known as "KA oil" (ketone-alcohol oil), which is a primary feedstock for adipic acid production.[6]

- Hydrogenation of Phenol: Phenol can be partially hydrogenated to yield **cyclohexanone**.^[6] The process conditions can be adjusted to favor the formation of either **cyclohexanone** or cyclohexanol.^[6]
- Hydroalkylation of Benzene: A newer process involves the hydroalkylation of benzene to cyclohexylbenzene, which is then oxidized to a hydroperoxide and subsequently cleaved to produce phenol and **cyclohexanone**.^[6]



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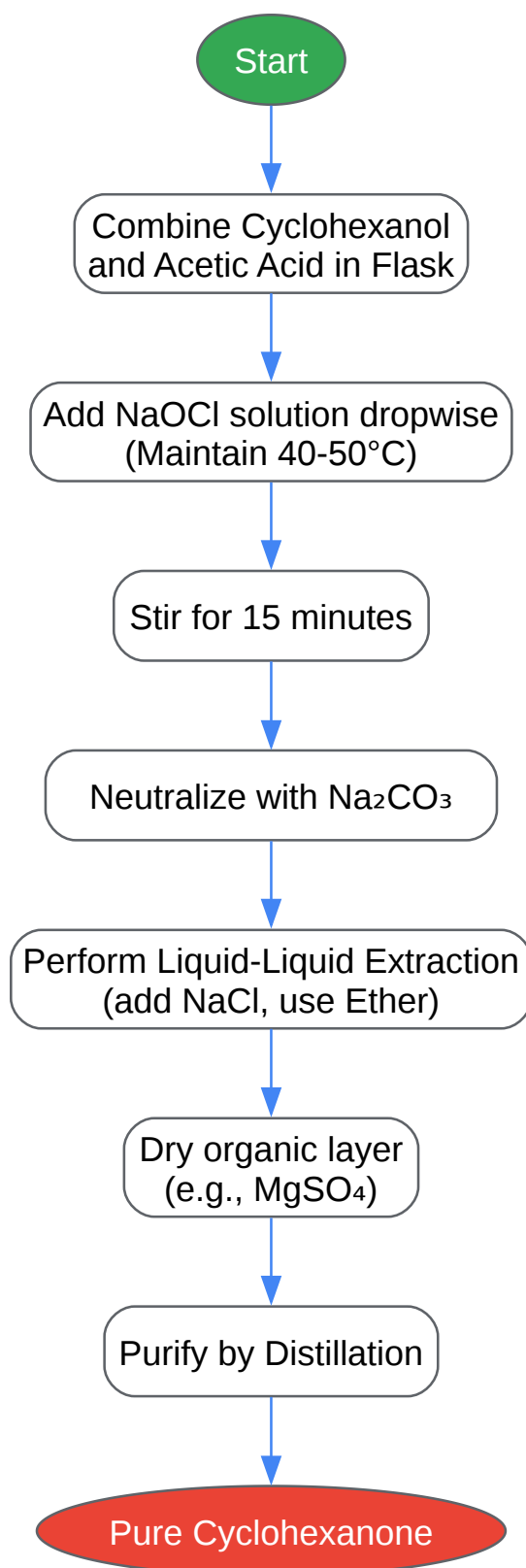
Caption: Major Industrial Synthesis Routes to **Cyclohexanone**.

Laboratory Synthesis Protocol: Oxidation of Cyclohexanol

A common and relatively safe laboratory-scale synthesis involves the oxidation of cyclohexanol using sodium hypochlorite (bleach) in the presence of acetic acid, a variation of the Chapman-Stevens oxidation.^{[6][10]}

Experimental Workflow:

- **Reaction Setup:** Cyclohexanol and acetic acid are combined in a flask equipped with a stir bar and thermometer, typically cooled in an ice bath.
- **Oxidant Addition:** An aqueous solution of sodium hypochlorite is added dropwise to the stirred mixture. The temperature must be carefully monitored and maintained between 40-50 °C.[\[10\]](#)
- **Reaction Completion:** After the addition is complete, the mixture is stirred for an additional period (e.g., 15 minutes) to ensure the reaction goes to completion.[\[10\]](#)
- **Quenching:** Any excess oxidant is neutralized by the addition of a reducing agent like sodium bisulfite. The reaction is then neutralized by the slow addition of sodium carbonate until effervescence ceases.[\[10\]](#)
- **Workup and Extraction:** The product is separated from the aqueous layer via liquid-liquid extraction. Sodium chloride is often added to "salt out" the **cyclohexanone**, reducing its solubility in the aqueous phase.[\[10\]](#) Dichloromethane or ether can be used as the extraction solvent.[\[10\]](#)
- **Purification:** The combined organic layers are dried over an anhydrous salt (e.g., MgSO_4) and the solvent is removed by distillation. The final product, **cyclohexanone**, is then purified by fractional distillation.



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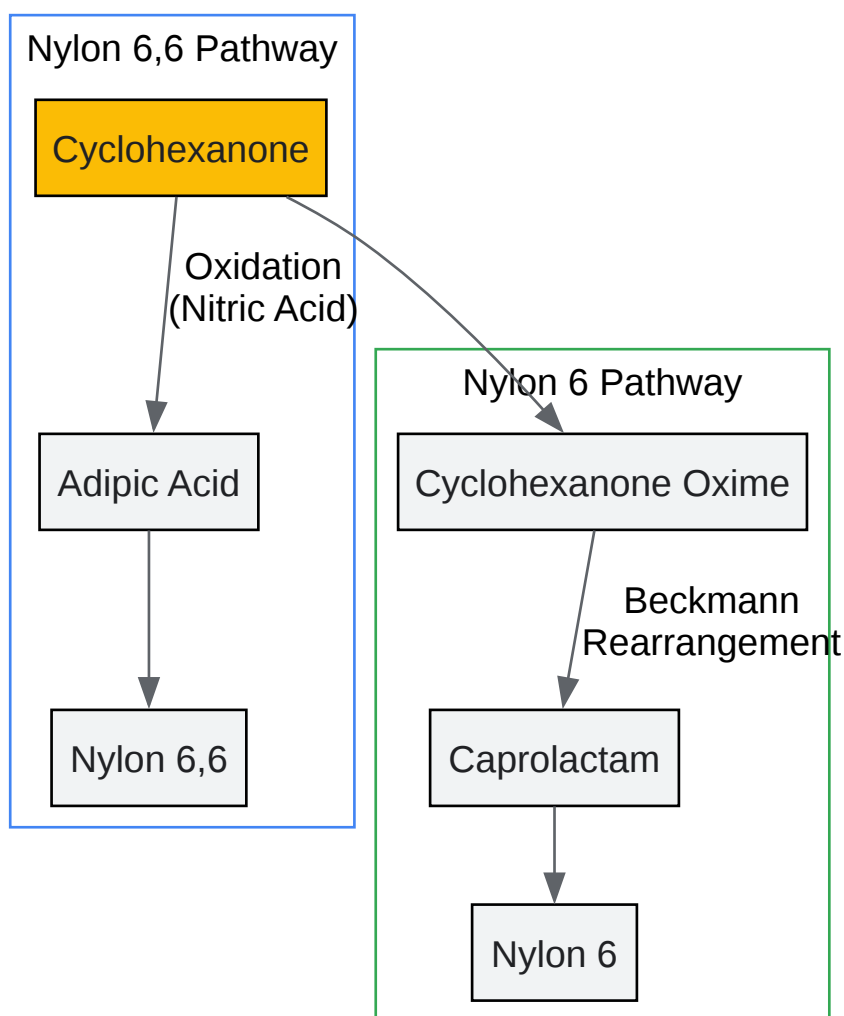
Caption: Experimental Workflow for Laboratory Synthesis of **Cyclohexanone**.

Key Applications and Chemical Reactions

Precursor to Nylons

The vast majority of **cyclohexanone** produced globally is consumed in the manufacturing of precursors for Nylon 6 and Nylon 6,6.^{[2][6]}

- Adipic Acid (for Nylon 6,6): About half of the world's supply is oxidized with nitric acid to produce adipic acid, one of the two monomers required for Nylon 6,6.^[6]
- Caprolactam (for Nylon 6): The other half is converted to **cyclohexanone** oxime. In the presence of a sulfuric acid catalyst, the oxime undergoes a Beckmann rearrangement to form caprolactam, the monomer for Nylon 6.^[6]



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Caption: Conversion of **Cyclohexanone** to Nylon Precursors.

Pharmaceutical Synthesis

Cyclohexanone is a valuable building block and solvent in the pharmaceutical industry.[3][11] Its reactive ketone group allows for a wide range of chemical transformations, making it a key starting material for synthesizing complex active pharmaceutical ingredients (APIs).[11] It is used in the production of various medications, including anticonvulsants, analgesics, and antihistamines.[3][12] High-purity grades are essential for these applications to avoid unwanted side reactions and ensure the safety and efficacy of the final drug product.[11]

Solvent Applications

Its excellent solvency for a wide range of organic compounds makes it a widely used industrial solvent.[3][13] Common applications include:

- Paints, Varnishes, and Lacquers: It helps dissolve resins, binders, and pigments, controlling viscosity and drying time.[3]
- Adhesives and Sealants: Used to dissolve components for proper application and adhesion. [3]
- Cleaning and Degreasing: Effective as a metal degreasing solvent.[1]
- Other uses: It also serves as a solvent for crude rubber, cellulose acetate, waxes, and resins.[4][12]

Safety and Handling

Cyclohexanone is a flammable liquid and is moderately toxic.[1][6] Proper handling and storage are crucial to ensure safety.

Table 3: Toxicological Data and Exposure Limits

Parameter	Value	Reference
LD ₅₀ (oral, rat)	2362 mg/kg	[6]
LC ₅₀ (inhalation, rat, 4 hr)	8000 ppm	[6]
NIOSH REL (TWA)	25 ppm (100 mg/m ³) [skin]	[6]
OSHA PEL (TWA)	50 ppm (200 mg/m ³)	[6]
IDLH (Immediately Dangerous)	700 ppm	[6]
Primary Hazards	Flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and respiratory irritation. Causes serious eye damage.	[14][15][16]

Handling and Personal Protective Equipment (PPE)

- Ventilation: Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize vapor inhalation.[17][18]
- Eye Protection: Safety goggles or a face shield are mandatory to prevent eye contact, which can cause serious damage.[16][17]
- Skin Protection: Chemical-resistant gloves (e.g., Butyl rubber) and protective clothing should be worn to prevent skin contact, which can cause irritation and dermatitis upon repeated exposure.[4][14]
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources.[15][17]
Use non-sparking tools and ensure containers are grounded and bonded during transfer.[14]

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers, away from strong oxidizing agents.[2][16][17]

- Disposal: Dispose of contaminated material and waste in accordance with local, regional, and national regulations. Do not allow it to enter sewers or waterways.[17][18]

First Aid Measures

- Inhalation: Move the affected person to fresh air. Seek medical attention if symptoms persist. [17][18]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water.[14][15]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[14][17]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or poison control center.[17]

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References

- 1. Cyclohexanone | Fisher Scientific [fishersci.com]
- 2. solventis.net [solventis.net]
- 3. alphachem.biz [alphachem.biz]
- 4. labproinc.com [labproinc.com]
- 5. Cyclohexanone | Fisher Scientific [fishersci.be]
- 6. Cyclohexanone - Wikipedia [en.wikipedia.org]
- 7. Cyclohexanone synthesis - chemicalbook [chemicalbook.com]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. Cyclohexanone CAS#: 108-94-1 [m.chemicalbook.com]
- 10. owlcation.com [owlcation.com]

- 11. nbinnno.com [nbinnno.com]
- 12. What is Cyclohexanone Used For? | Vertec BioSolvents [vertecbiosolvents.com]
- 13. nbinnno.com [nbinnno.com]
- 14. nj.gov [nj.gov]
- 15. pentachemicals.eu [pentachemicals.eu]
- 16. Mobile [my.chemius.net]
- 17. carlroth.com [carlroth.com]
- 18. petrocheme.com [petrocheme.com]
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